

Application Notes and Protocols for YE120 in Cell Culture Experiments

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Compound of Interest

Compound Name: YE120

Cat. No.: B1684258

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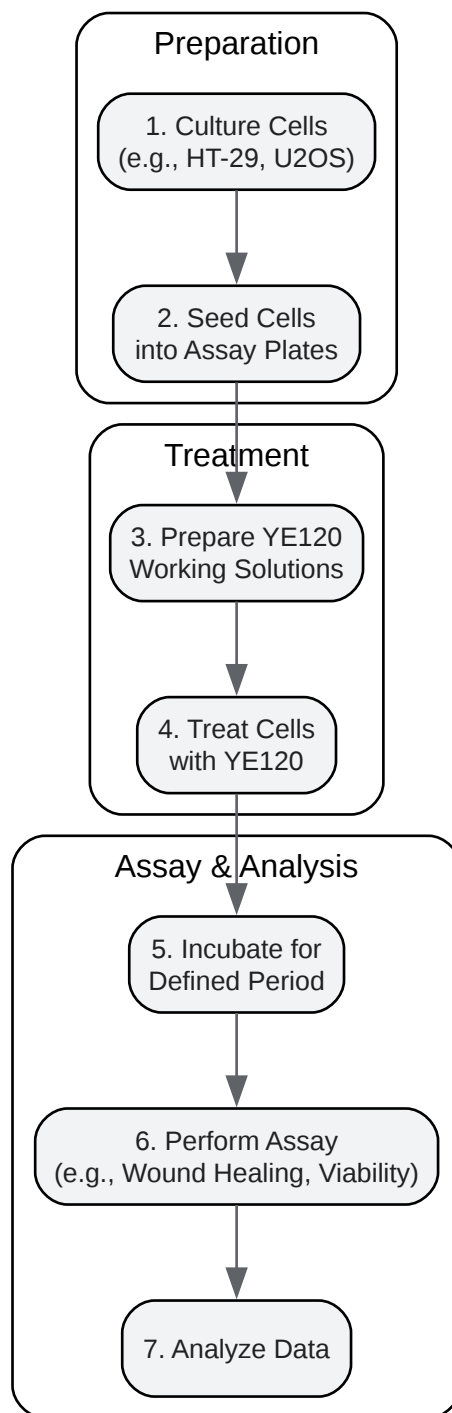
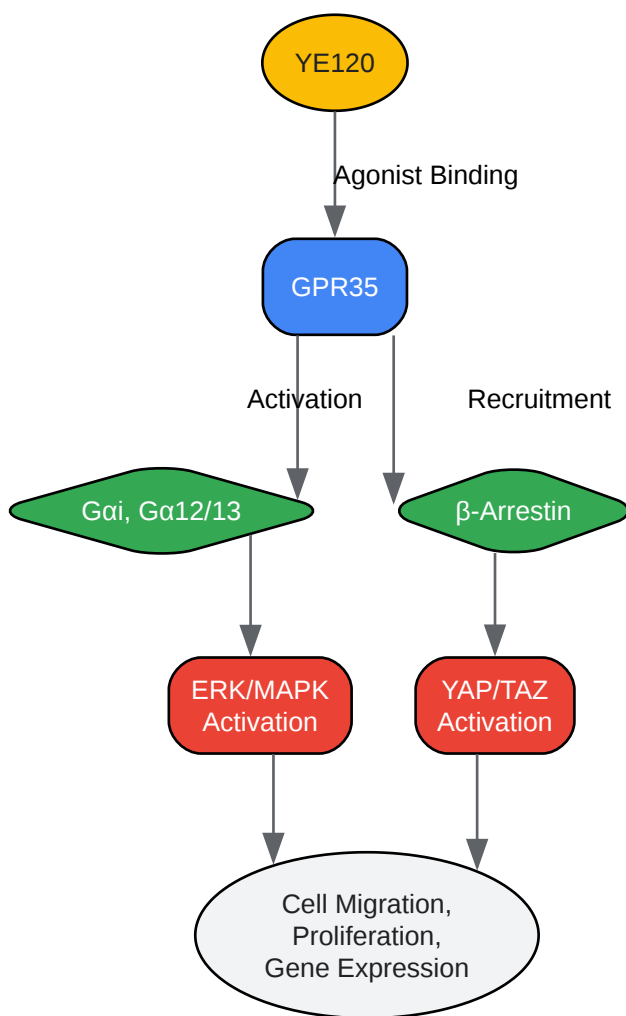
Introduction

YE120 is a potent and selective agonist for the G protein-coupled receptor 35 (GPR35).[1] GPR35 is an orphan receptor that is increasingly recognized for its role in various physiological and pathological processes, including inflammation, cancer, and metabolic diseases. As a research tool, **YE120** allows for the investigation of GPR35 signaling and its downstream cellular effects. These application notes provide detailed protocols for the use of **YE120** in common cell culture experiments.

Mechanism of Action

YE120 activates GPR35, which can couple to multiple G protein subtypes, including Gai/o and Gα12/13, as well as recruit β-arrestin. This activation can initiate a cascade of downstream signaling events, including the modulation of second messengers like cAMP and intracellular calcium, and the activation of signaling pathways such as the ERK/MAPK and YAP/TAZ pathways.[2][3][4] The specific signaling outcome can be cell-type dependent.

GPR35 Signaling Pathway Activated by YE120



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References

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